

Technical Support Center: Anhydrous Samarium(III) Chloride (SmCl_3)

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Compound of Interest

Compound Name: Samarium;chloride

Cat. No.: B14628398

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of anhydrous samarium(III) chloride.

Frequently Asked Questions (FAQs)

Q1: What is anhydrous samarium(III) chloride and what are its primary uses?

A1: Anhydrous samarium(III) chloride (SmCl_3) is a pale yellow, solid rare earth metal compound.^[1] It is a versatile reagent used as a precursor for the synthesis of other samarium compounds, including pure samarium metal for high-strength magnets.^{[2][3]} It also functions as a Lewis acid catalyst in organic reactions, such as C-acylation and Barbier-type reactions, aiding in the creation of complex molecules.^{[4][5]}

Q2: Why is the "anhydrous" nature of SmCl_3 so important?

A2: SmCl_3 is highly hygroscopic, meaning it readily absorbs moisture from the air to form hydrates, most commonly the hexahydrate ($\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$).^[1] For most applications in organometallic and organic synthesis, the presence of water is detrimental as it can quench reagents, cause unwanted side reactions, and lead to the formation of inactive samarium oxychloride (SmOCl).^{[2][6]} Therefore, maintaining anhydrous conditions is critical for experimental success.

Q3: What are the main safety hazards associated with anhydrous SmCl_3 ?

A3: Anhydrous samarium(III) chloride may cause skin, eye, and respiratory irritation.[7] It can be harmful if swallowed.[7] Due to its fine powder form, inhalation of dust should be avoided.[7] When heated to decomposition, it can emit toxic fumes like hydrogen chloride gas and samarium oxide.[7] Always consult the Safety Data Sheet (SDS) before handling.

Q4: What personal protective equipment (PPE) should be worn when handling SmCl_3 ?

A4: When handling anhydrous SmCl_3 , the following PPE is required:

- Eye Protection: Approved safety glasses with side shields or chemical safety goggles.[7][8]
- Skin Protection: Chemical-resistant gloves.[7][8]
- Respiratory Protection: If there is a risk of dust formation and ventilation is inadequate, a NIOSH-approved respirator should be worn.[7][8]
- Ventilation: All handling should be performed in an efficient chemical fume hood.[7][8]

Troubleshooting Guide

Problem 1: The anhydrous SmCl_3 has turned into a clumped or sticky solid.

- Cause: This is a clear indication of hydration. The container has likely been exposed to ambient air, allowing the highly hygroscopic powder to absorb moisture.[1][9]
- Solution:
 - Do not use for moisture-sensitive reactions. The hydrated form will not be effective and may inhibit your reaction.
 - Dehydration (for advanced users): The hydrated chloride can be converted back to its anhydrous form, though this is a complex procedure. Common methods include heating the material to 400 °C under high vacuum with 4-6 equivalents of ammonium chloride or refluxing with an excess of thionyl chloride for several hours.[1] These procedures must be performed with extreme care under an inert atmosphere.

Problem 2: A reaction using anhydrous SmCl_3 is not proceeding or giving low yields.

- Cause A: Compromised Reagent. The most likely cause is that the SmCl_3 was not truly anhydrous upon addition. Even brief exposure to air during weighing or transfer can be sufficient to hydrate the surface of the powder.
 - Solution: Ensure all handling of the anhydrous SmCl_3 is performed under a strictly inert atmosphere, such as inside a glovebox or using Schlenk techniques.[10]
- Cause B: Solvent/Reagent Purity. The solvents and other reagents used in the reaction may not be sufficiently dry.
 - Solution: Use freshly distilled and rigorously dried solvents. Ensure all other reagents are anhydrous.
- Cause C: Inactive Catalyst. For reactions where SmCl_3 is a catalyst, the formation of samarium oxychloride (SmOCl) from residual water can poison the catalyst.[6]
 - Solution: Review the entire experimental setup to identify and eliminate all potential sources of moisture.

Problem 3: The SmCl_3 powder is difficult to handle and creates dust.

- Cause: Anhydrous SmCl_3 is often supplied as a fine powder.
- Solution:
 - Handle in a fume hood or glovebox: This is mandatory to prevent inhalation and contain any spills.[7]
 - Careful Transfer: Use spatulas carefully and avoid pouring the powder from a height, which can create dust clouds.
 - Avoid Static: Use an anti-static gun or ionizer if static electricity is causing the powder to disperse.

Data Presentation

Table 1: Physical and Chemical Properties of Anhydrous Samarium(III) Chloride

Property	Value	Reference(s)
Molecular Formula	SmCl ₃	[11]
Molecular Weight	256.76 g/mol	[1][7]
Appearance	White to pale yellow powder/solid	[1][7][11]
Melting Point	686 °C (1266.8 °F)	[7][9]
Boiling Point	Decomposes	[1][7]
Density	4.46 - 4.465 g/mL at 25 °C	[1][7]
Solubility	Water: Very soluble, reacts to form hydrates	[3][7]
Ethanol: Highly soluble	[1]	
Pyridine: Somewhat soluble	[1]	
Stability	Highly hygroscopic; protect from moisture	[7][9]

Experimental Protocols

Protocol 1: Standard Handling and Dispensing of Anhydrous SmCl₃

This protocol outlines the procedure for safely weighing and transferring anhydrous SmCl₃ for a moisture-sensitive reaction.

Objective: To dispense a specific mass of anhydrous SmCl₃ while rigorously excluding atmospheric moisture.

Materials:

- Anhydrous SmCl₃ in its original, sealed container
- Inert atmosphere glovebox

- Spatulas, weighing paper/boat, and sealable vials (all oven-dried beforehand)
- Analytical balance (located inside the glovebox)

Procedure:

- Preparation: Place the sealed container of SmCl_3 , along with all necessary dried glassware and tools (spatulas, vials), into the antechamber of the glovebox.
- Inert Atmosphere: Evacuate and refill the antechamber with inert gas (e.g., Argon or Nitrogen) for at least three cycles before transferring items into the main chamber.
- Equilibration: Allow the SmCl_3 container to thermally equilibrate to the glovebox atmosphere for at least 30 minutes before opening to prevent condensation.
- Dispensing: Inside the glovebox, carefully open the SmCl_3 container. Using a clean, dry spatula, dispense the desired amount of powder onto the weighing boat on the analytical balance.
- Transfer: Promptly transfer the weighed powder into a pre-tared, labeled, and sealable reaction vessel or vial.
- Sealing: Tightly seal the vial containing the dispensed SmCl_3 . Also, tightly reseal the main stock container of SmCl_3 . Parafilm can be used to further secure the seal on the stock container before removing it from the glovebox.
- Cleanup: Clean any spills within the glovebox immediately using appropriate methods.

Protocol 2: Preparation of Anhydrous SmCl_3 from its Hydrate (Ammonium Chloride Route)

This is an advanced procedure and should only be performed by experienced researchers with appropriate safety measures in place.

Objective: To dehydrate samarium(III) chloride hexahydrate ($\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$) to produce anhydrous SmCl_3 .

Materials:

- Samarium(III) chloride hexahydrate ($\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$)
- Ammonium chloride (NH_4Cl)
- Schlenk flask or quartz tube
- Tube furnace
- High-vacuum line
- Inert gas supply (Argon or Nitrogen)

Procedure:

- **Mixing:** Thoroughly mix $\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$ with 4-6 molar equivalents of NH_4Cl in a mortar and pestle.[\[1\]](#)[\[12\]](#)
- **Setup:** Place the mixture into a Schlenk flask or quartz tube connected to a high-vacuum line. The setup should allow for heating via a tube furnace.
- **Heating under Vacuum:** Begin heating the mixture slowly under high vacuum.[\[1\]](#)[\[12\]](#)
- **Temperature Ramp:** Gradually increase the temperature to 400 °C.[\[1\]](#) The ammonium chloride will react with the water of hydration and prevent the formation of samarium oxychloride.[\[12\]](#) Excess ammonium chloride and the reaction byproducts will sublime and be removed by the vacuum.
- **Cooling:** Once the sublimation is complete, allow the vessel to cool to room temperature under vacuum.
- **Storage:** Backfill the vessel with an inert gas. The resulting white/pale yellow powder is anhydrous SmCl_3 . It must be immediately transferred and stored in a sealed container inside a glovebox.[\[2\]](#)

Mandatory Visualizations

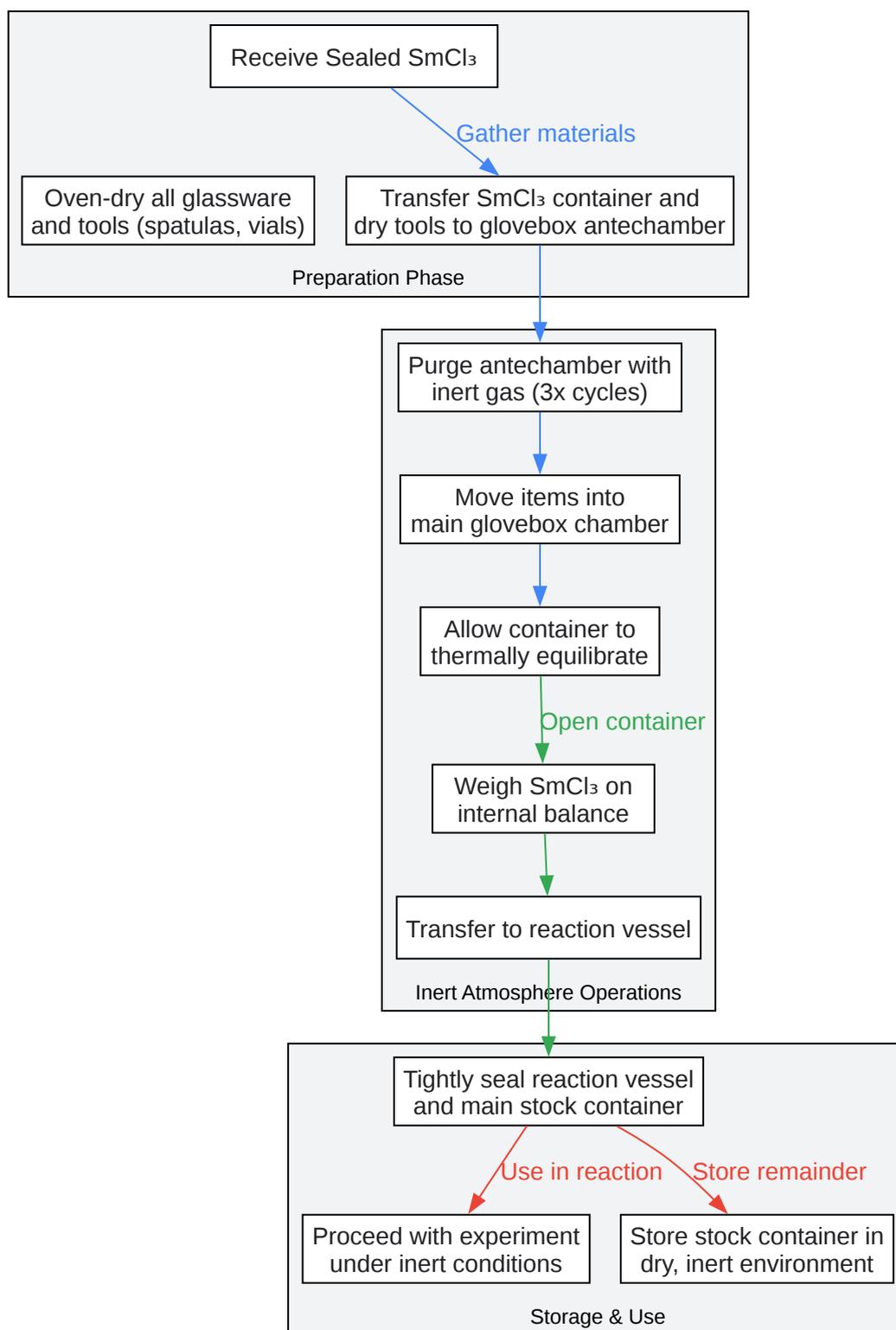


Figure 1: Workflow for Handling Anhydrous SmCl_3

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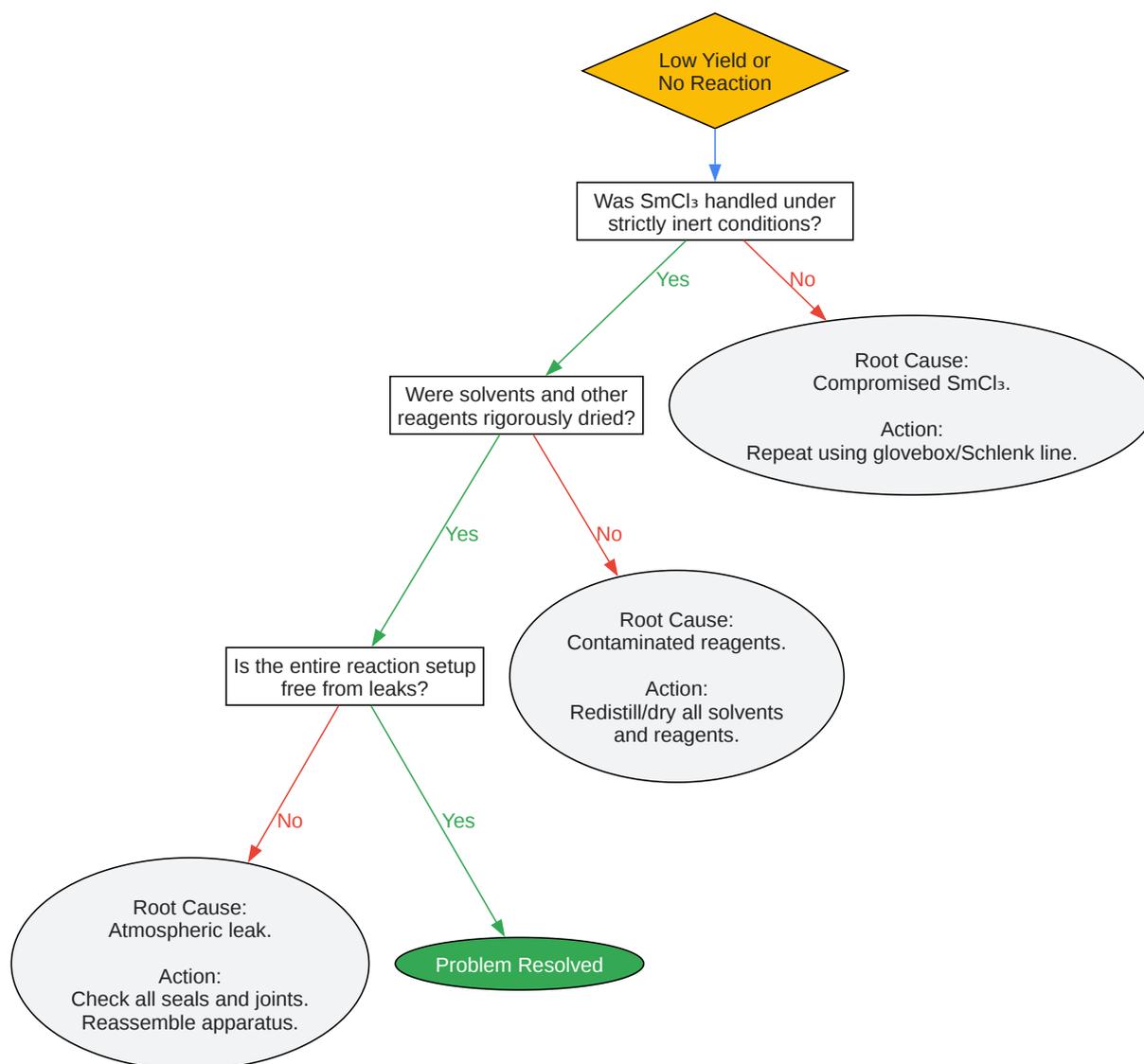


Figure 2: Troubleshooting Low Reaction Yield

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Figure 2: Troubleshooting Low Reaction Yield

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References

- 1. Samarium(III)_chloride [chemeuropa.com]
- 2. benchchem.com [benchchem.com]
- 3. SAMARIUM CHLORIDE | 10361-82-7 [chemicalbook.com]
- 4. chemimpex.com [chemimpex.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. prochemonline.com [prochemonline.com]
- 8. prochemonline.com [prochemonline.com]
- 9. fishersci.com [fishersci.com]
- 10. ameslab.gov [ameslab.gov]
- 11. strem.com [strem.com]
- 12. benchchem.com [benchchem.com]
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